

Standard Operating Procedures for AHI-7 (Apo-Hippolnhibitor-7) Application

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: CPUY201112

Cat. No.: B15564256

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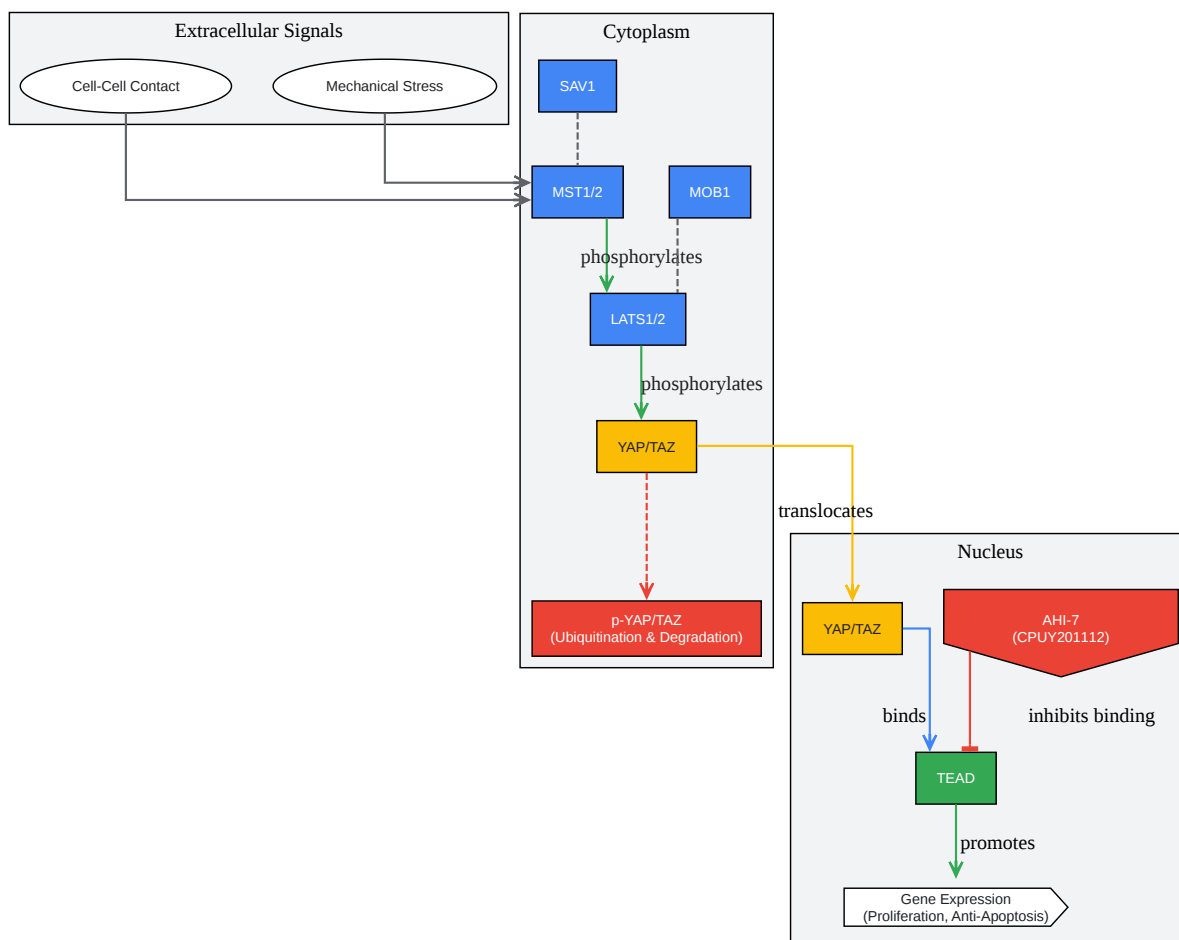
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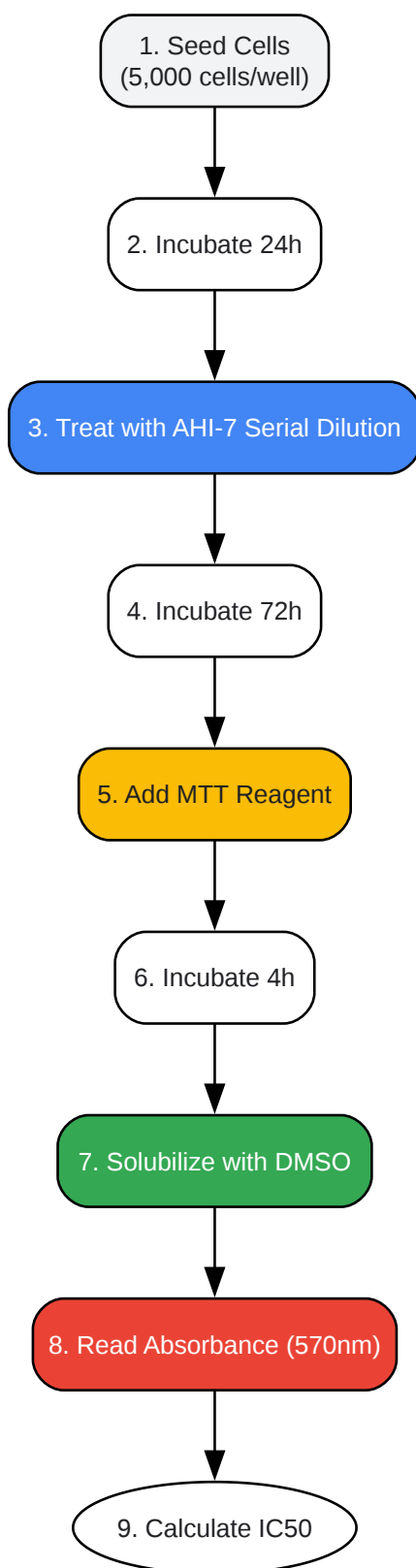
Product Name: AHI-7 (Apo-Hippolnhibitor-7)

Catalog Number: **CPUY201112** Description: AHI-7 is a potent and selective small molecule inhibitor of the Hippo signaling pathway, targeting the interaction between YAP/TAZ and TEAD. By disrupting this protein-protein interaction, AHI-7 prevents the nuclear translocation of YAP/TAZ and subsequent transcription of downstream target genes involved in cell proliferation and organ size control.

Mechanism of Action

AHI-7 functions by allosterically binding to the TEA domain (TEAD) transcription factors, which prevents the binding of the transcriptional co-activators YAP and TAZ. The Hippo pathway is a critical regulator of tissue homeostasis and organ size.^[1] Dysregulation of this pathway is implicated in various cancers, where the YAP/TAZ oncoproteins are often overactive.^[1] AHI-7's targeted inhibition of the YAP/TAZ-TEAD interaction leads to the suppression of cancer cell proliferation and can induce apoptosis.





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References

- 1. The Hippo Signaling Pathway in Cancer: A Cell Cycle Perspective [mdpi.com]
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